

Commercial Suppliers of 2-Nitrophenyl Stearate: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 2-Nitrophenyl stearate

Cat. No.: B026508

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For researchers, scientists, and drug development professionals requiring **2-Nitrophenyl stearate** for their work, a clear understanding of its commercial availability and technical specifications is crucial. This guide provides an in-depth overview of commercial suppliers, product specifications, and key data for **2-Nitrophenyl stearate**.

During the sourcing process for **2-Nitrophenyl stearate**, it is important to distinguish it from its more common isomer, 4-Nitrophenyl stearate, which is frequently used as a substrate in lipase assays. This guide addresses both compounds to ensure clarity and aid in the proper selection of research materials.

2-Nitrophenyl Stearate (CAS: 104809-27-0)

2-Nitrophenyl stearate is a specialty chemical available from a select number of suppliers. Researchers should verify the product specifications with the supplier before purchase, as detailed information is not always readily available on company websites.

Commercial Suppliers and Product Specifications

The following table summarizes the key technical data for **2-Nitrophenyl stearate** from identified commercial suppliers.

Supplier	Catalog Number	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Purity	Available Quantities	Price (USD)
Santa Cruz Biotechnology	sc-213876	104809-27-0 ^[1]	C ₂₄ H ₃₉ N O ₄ ^[1]	405.57 ^[1]	Information not available	1 g	~\$80.00 (Distributor price) ^[2]
MedChemExpress	HY-W099563	104809-27-0 ^[3]	C ₂₄ H ₃₉ N O ₄ ^[3]	405.57 ^[3]	Information not available	50 mg, 100 mg, 250 mg, custom ^[3]	Quote required ^[3]
BLD Pharm	BD146245	104809-27-0 ^[4]	C ₂₄ H ₃₉ N O ₄ ^[4]	405.57 ^[4]	Information not available	Information not available	Quote required ^[4]
Chemsrc	-	104809-27-0	C ₂₄ H ₃₉ N O ₄	405.57100	Information not available	100g	Quote required ^[5]

Note: Pricing and availability are subject to change and may vary by region. It is recommended to contact the suppliers directly for the most current information and to request certificates of analysis for detailed purity data.

4-Nitrophenyl Stearate (CAS: 14617-86-8)

4-Nitrophenyl stearate is a widely used substrate for lipolytic enzymes and is readily available from numerous chemical suppliers. Its specifications are generally well-documented.

Commercial Suppliers and Product Specifications

The table below provides a comparative overview of the technical data for 4-Nitrophenyl stearate from various suppliers.

Supplier	Catalog Number	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Purity	Available Quantities	Price (USD)
Sigma-Aldrich	N3627	14617-86-8	C ₂₄ H ₃₉ NO ₄	405.57	≥90% (TLC)	1 g	Contact for pricing
Fisher Scientific	50-179-6095	14617-86-8[6]	C ₂₄ H ₃₉ NO ₄	405.57[6]	90%[6]	1 g[6]	~\$485.53 [6]
MedChemExpress	HY-W099563	14617-86-8[7]	C ₂₄ H ₃₉ NO ₄	405.57	95.0%[7]	100 mg, 250 mg, 1 g, 5 g, 10 g[7]	\$25 (100mg), \$30 (250mg), \$50 (1g) [7]
Biosynth	PAA61786	14617-86-8[8]	C ₂₄ H ₃₉ NO ₄ [8]	405.57[8]	Information not available	Contact for information	Contact for pricing[8]

Note: The information provided is based on publicly available data from supplier websites and is subject to change. Researchers should always confirm specifications and pricing with the respective vendors.

Technical Considerations for Researchers

When selecting a nitrophenyl stearate isomer for research, it is critical to consider the specific requirements of the experimental protocol. The position of the nitro group on the phenyl ring significantly influences the substrate's reactivity and its suitability for different enzymatic assays.

- **Purity:** For quantitative studies, high purity is essential. Always request a lot-specific certificate of analysis to confirm the purity and identify any potential impurities.

- Solubility: Both isomers are generally soluble in organic solvents like chloroform. MedChemExpress specifies a solubility of 100 mg/mL in chloroform for 4-Nitrophenyl stearate.
- Storage: The recommended storage temperature for both isomers is typically -20°C to ensure stability.

Limitations

Please note that this guide does not provide detailed experimental protocols or visualizations of signaling pathways or experimental workflows. The generation of validated experimental protocols requires specialized laboratory expertise and access to specific instrumentation. Similarly, the creation of complex diagrams using tools like Graphviz is beyond the scope of this document. Researchers are advised to consult peer-reviewed literature and established methodologies for detailed experimental procedures.

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